

A Comparative Genomic Guide to TDA-Producing and Non-Producing Roseobacter Strains

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tropodithietic acid	
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The production of **tropodithietic acid** (TDA), a potent antibiotic, is a key characteristic of several strains within the marine Roseobacter clade. This secondary metabolite is of significant interest for its antimicrobial properties and its role in microbial ecology. Understanding the genomic underpinnings of TDA production is crucial for harnessing its potential in drug development and for comprehending the symbiotic and competitive interactions of Roseobacter in marine environments. This guide provides a comparative overview of the genomics of TDA-producing and non-producing Roseobacter strains, supported by experimental data and detailed methodologies.

Genomic Comparison: TDA-Producing vs. Non-Producing Strains

The primary distinguishing feature between TDA-producing and non-producing Roseobacter strains lies in the presence of a specific gene cluster responsible for TDA biosynthesis. However, other genetic factors and regulatory networks also play a crucial role.

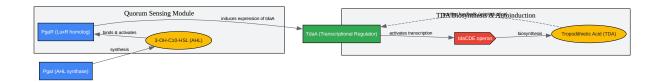


Genomic Feature	TDA-Producing Roseobacter Strains (e.g., Phaeobacter inhibens, Silicibacter sp. TM1040)	Non-TDA-Producing Roseobacter Strains (e.g., Roseobacter denitrificans, some Leisingera spp.)
TDA Biosynthesis Gene Cluster (tda)	Possess the core tda gene cluster (tdaA, tdaB, tdaC, tdaD, tdaE, tdaF) essential for TDA synthesis.[1][2] This cluster is often located on a large plasmid.[1]	Lack the complete tda gene cluster.[3]
Phenylacetate (PAA) Catabolism Genes (paa)	Often possess the paa gene cluster, which is involved in the aerobic degradation of phenylacetic acid, a precursor for TDA.[4]	May or may not possess paa genes, but they are not linked to TDA production.
Quorum Sensing (QS) System	TDA production is frequently regulated by an N-acyl homoserine lactone (AHL)-mediated quorum sensing system, involving luxl/luxR homologs (pgal/pgaR).[5]	May have QS systems, but they do not regulate TDA production.
Sulfur Metabolism Genes	Possess specific genes for sulfur insertion, as TDA is a sulfur-containing compound.[4]	General sulfur metabolism genes are present, but not the specific ones linked to TDA biosynthesis.
Pigment Production	TDA production is often correlated with the formation of a yellow-brown pigment.[1][5]	Typically do not produce the characteristic yellow-brown pigment associated with TDA.

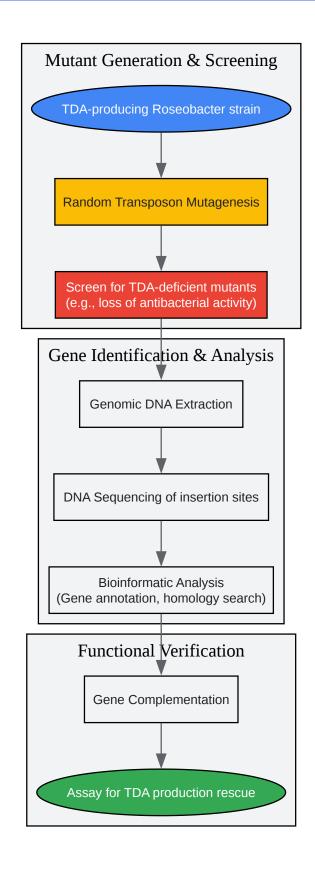
Signaling and Biosynthetic Pathways

The regulation and biosynthesis of TDA involve a complex interplay of genetic and environmental factors. Below are diagrams illustrating the regulatory cascade and a general experimental workflow for identifying genes involved in TDA production.









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- To cite this document: BenchChem. [A Comparative Genomic Guide to TDA-Producing and Non-Producing Roseobacter Strains]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611490#comparative-genomics-of-tda-producing-and-non-producing-roseobacter-strains]

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